

Essential Safety and Disposal Procedures for BMS-196085

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-196085

Cat. No.: B1667181

[Get Quote](#)

For Immediate Use by Laboratory and Research Professionals

This document provides crucial operational and logistical guidance for the proper disposal of **BMS-196085**, a potent and selective β_3 adrenergic receptor agonist. As a specific Safety Data Sheet (SDS) for **BMS-196085** is not readily available, the following procedures are based on established best practices for the handling and disposal of bioactive small molecule research compounds. These steps are designed to ensure the safety of laboratory personnel and to maintain environmental compliance.

Quantitative Data for Handling and Disposal

Due to the absence of a specific SDS for **BMS-196085**, the following table summarizes its known chemical properties and inferred handling requirements. This information is critical for a preliminary risk assessment.

Property	Value	Source/Notes
Chemical Name	N-[5-[(1R)-2-[[[(1R)-1-[4-(difluoromethoxy)phenyl]-2-phenylethyl]amino]-1-hydroxyethyl]-2-hydroxyphenyl]methanesulfonamide	[1]
Molecular Formula	C ₂₄ H ₂₆ F ₂ N ₂ O ₅ S	[1]
Molecular Weight	492.54 g/mol	[1][2]
Function	Potent and selective β 3 adrenergic receptor full agonist; partial agonist at the β 1 receptor.[1][2][3]	Investigated for potential applications in obesity and type 2 diabetes research.[1][3]
Appearance	Assumed to be a solid powder.	Based on typical form of similar research compounds.
Solubility	Expected to be soluble in organic solvents such as DMSO.	Inferred from common practice for similar small molecule inhibitors.
Known Hazards	No specific hazard data is available. As a bioactive compound, it should be handled with care to avoid exposure.	General precautions for handling biologically active research chemicals should be strictly followed.
Storage	Short term: 0 - 4 °C; Long term: -20 °C.[1]	Follow vendor recommendations for storage of the pure compound and prepared solutions.

Experimental Protocol for Proper Disposal

The following step-by-step protocol should be followed for the disposal of **BMS-196085** and any contaminated materials. This procedure is designed to be conducted within a certified

laboratory setting.

1. Personal Protective Equipment (PPE) and Handling:

- Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves (nitrile or neoprene) when handling **BMS-196085** in either solid or solution form.
- Conduct all weighing and solution preparation in a certified chemical fume hood to prevent inhalation of any airborne powder.

2. Waste Segregation and Collection:

- Solid Waste: Collect all solid waste contaminated with **BMS-196085**, including unused compound, contaminated pipette tips, weigh boats, and gloves, in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **BMS-196085**, such as unused stock solutions or experimental media, in a separate, leak-proof, and chemically compatible hazardous waste container. Do not mix with other waste streams unless permitted by your institution's Environmental Health and Safety (EHS) department.
- Sharps Waste: Any sharps (e.g., needles, scalpels) contaminated with **BMS-196085** must be disposed of in a designated sharps container that is also labeled as hazardous chemical waste.

3. Labeling of Waste Containers:

- All waste containers must be clearly labeled as "Hazardous Waste."
- The label must include the full chemical name: "**BMS-196085**" and list any solvents or other chemicals present in the container.
- Indicate the approximate concentration or quantity of **BMS-196085**.
- The date of waste accumulation should be clearly marked.

4. Storage of Chemical Waste:

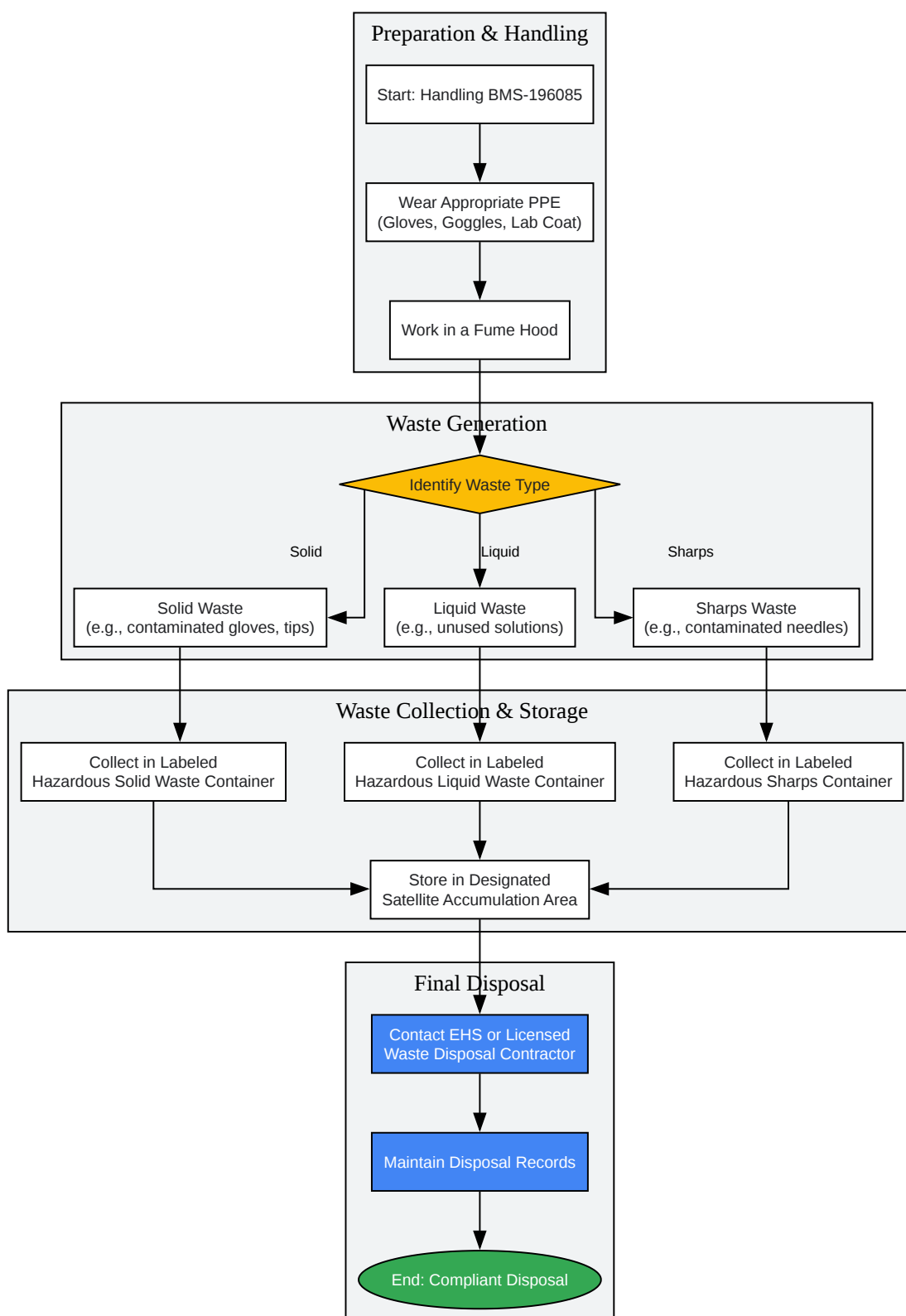
- Store sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.
- This area should be well-ventilated and away from general laboratory traffic and incompatible materials.
- Ensure secondary containment is in place to mitigate any potential leaks or spills.

5. Final Disposal Procedure:

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor to arrange for the pickup and disposal of the hazardous waste.
- Do not under any circumstances dispose of **BMS-196085** down the drain or in the regular trash.
- Maintain a detailed record of the generation and disposal of all waste containing **BMS-196085**, in accordance with your institution's policies and local regulations.

Visual Workflow for **BMS-196085** Disposal

The following diagram outlines the logical steps and decision-making process for the safe and compliant disposal of **BMS-196085**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **BMS-196085**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. BMS-196085 | TargetMol [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for BMS-196085]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1667181#bms-196085-proper-disposal-procedures\]](https://www.benchchem.com/product/b1667181#bms-196085-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com